

Application Note & Protocol: Measurement of Polonium-218 in Indoor Air Samples

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Compound of Interest

Compound Name: Polonium-218

Cat. No.: B1236091

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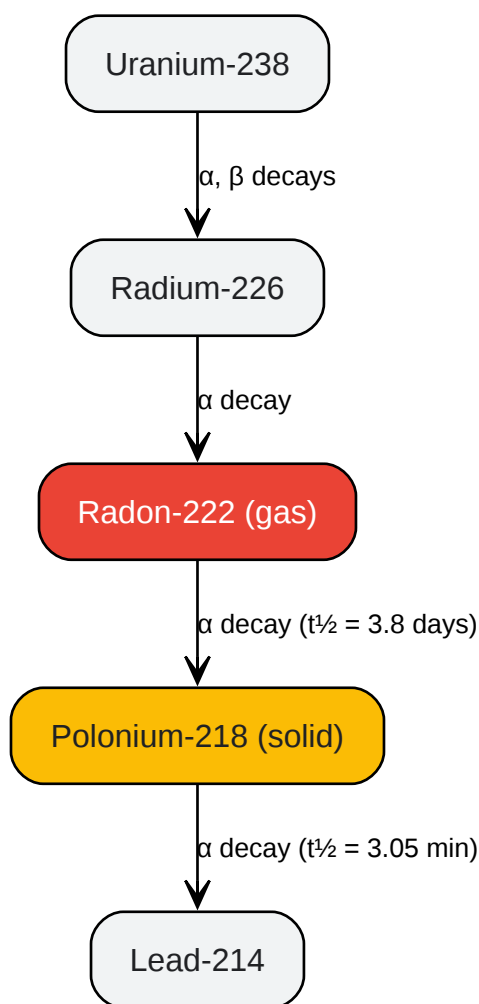
Introduction

Polonium-218 (^{218}Po) is a critical, short-lived (half-life of 3.05 minutes) alpha-emitting decay product of Radon-222 (^{222}Rn).^[1] As radon gas, originating from the natural decay of uranium and radium in the earth's crust, infiltrates indoor environments, it decays, leading to the presence of ^{218}Po and its progeny.^{[1][2]} Upon formation, ^{218}Po exists primarily as a positive ion, which can subsequently neutralize and attach to airborne particulate matter.^{[3][4]} The inhalation of these radioactive aerosols poses a significant health risk, as the alpha particles emitted by ^{218}Po and its subsequent decay products can irradiate the sensitive epithelial cells of the respiratory tract.

This document provides a detailed protocol for the measurement of **Polonium-218** in indoor air samples using established air sampling and alpha spectrometry techniques. The accurate quantification of ^{218}Po is essential for assessing indoor air quality, understanding radon-related health risks, and for research in environmental science and toxicology.

Signaling Pathways and Logical Relationships

The following diagram illustrates the decay chain leading to **Polonium-218** and its subsequent decay, which is fundamental to understanding its presence and measurement in indoor air.



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Figure 1: Simplified decay chain leading to **Polonium-218**.

Quantitative Data Summary

The concentration of **Polonium-218** in indoor air is directly related to the concentration of its parent, Radon-222. The following table summarizes typical indoor radon concentrations and the resulting charged fraction of **Polonium-218** clusters.

Location	Average Radon (^{222}Rn) Concentration (Bq/m^3)	Percentage of Positively Charged ^{218}Po Clusters	Reference
Homes (Family Room)	31.1	Not Specified	[5]
Homes (Basement)	105.0	Not Specified	[5]
Homes (Typical Average)	50	48%	[3][4]

Experimental Protocols

Air Sampling

Objective: To collect airborne particulate matter, including **Polonium-218**, from a known volume of indoor air onto a filter medium.

Materials:

- High-volume air sampler with a filter holder assembly
- Glass fiber or membrane filters (e.g., 0.8 μm pore size)
- Calibrated flow meter
- Timer
- Tripod or stand for sampler placement
- Forceps for filter handling
- Petri dishes or other suitable containers for filter storage

Procedure:

- Sampler Setup:

- Place the air sampler in the desired indoor location, typically at a height of 1-1.5 meters to represent the breathing zone.
- Ensure the sampler is positioned away from walls, windows, and direct sources of air drafts to obtain a representative sample.
- Filter Loading:
 - Using clean forceps, carefully place a new filter into the filter holder. Ensure a proper seal to prevent air leakage.
- Sampling:
 - Record the initial reading of the flow meter.
 - Start the air sampler and the timer simultaneously.
 - Sample a known volume of air. The total volume will depend on the expected radon concentration and the sensitivity of the detection equipment. A typical sampling time can range from 30 minutes to a few hours.
 - Record the final reading of the flow meter and the total sampling time.
- Sample Recovery:
 - Stop the sampler.
 - Carefully remove the filter from the holder using forceps and place it in a labeled petri dish.
 - The sample is now ready for alpha spectrometry analysis. Due to the short half-life of ^{218}Po , the time between the end of sampling and the start of counting must be minimized and accurately recorded.

Alpha Spectrometry Analysis

Objective: To identify and quantify the alpha activity of **Polonium-218** on the collected air filter.

Materials:

- Alpha spectrometer with a vacuum chamber and a solid-state detector (e.g., Passivated Implanted Planar Silicon - PIPS)
- Vacuum pump
- NIM bin with amplifier, high voltage power supply, and multichannel analyzer (MCA)
- Calibration sources (e.g., ^{241}Am , ^{239}Pu)
- Counting planchets or sample holders

Procedure:

- System Calibration:
 - Calibrate the alpha spectrometer for energy and efficiency using standard alpha sources. This is crucial for accurate isotope identification and activity calculation.
- Sample Preparation and Mounting:
 - Place the air filter on a counting planchet, ensuring the side with the collected particulates is facing the detector.
 - Place the planchet inside the vacuum chamber of the alpha spectrometer.
- Counting:
 - Evacuate the chamber to the required vacuum level.
 - Apply the appropriate high voltage to the detector.
 - Start the data acquisition on the MCA. The counting time should be optimized based on the expected activity and the need to distinguish ^{218}Po from its progeny. A short counting time (e.g., 5-10 minutes) immediately after sampling is ideal for ^{218}Po measurement.
- Data Analysis:

- After counting, analyze the resulting alpha spectrum. Identify the peak corresponding to the alpha energy of **Polonium-218** (6.00 MeV).
- Determine the net counts in the ^{218}Po peak by subtracting the background counts.
- Calculate the activity of ^{218}Po on the filter using the following formula:

$$\text{Activity (Bq)} = (\text{Net Counts}) / (\text{Efficiency} \times \text{Counting Time (s)})$$

- Concentration Calculation:

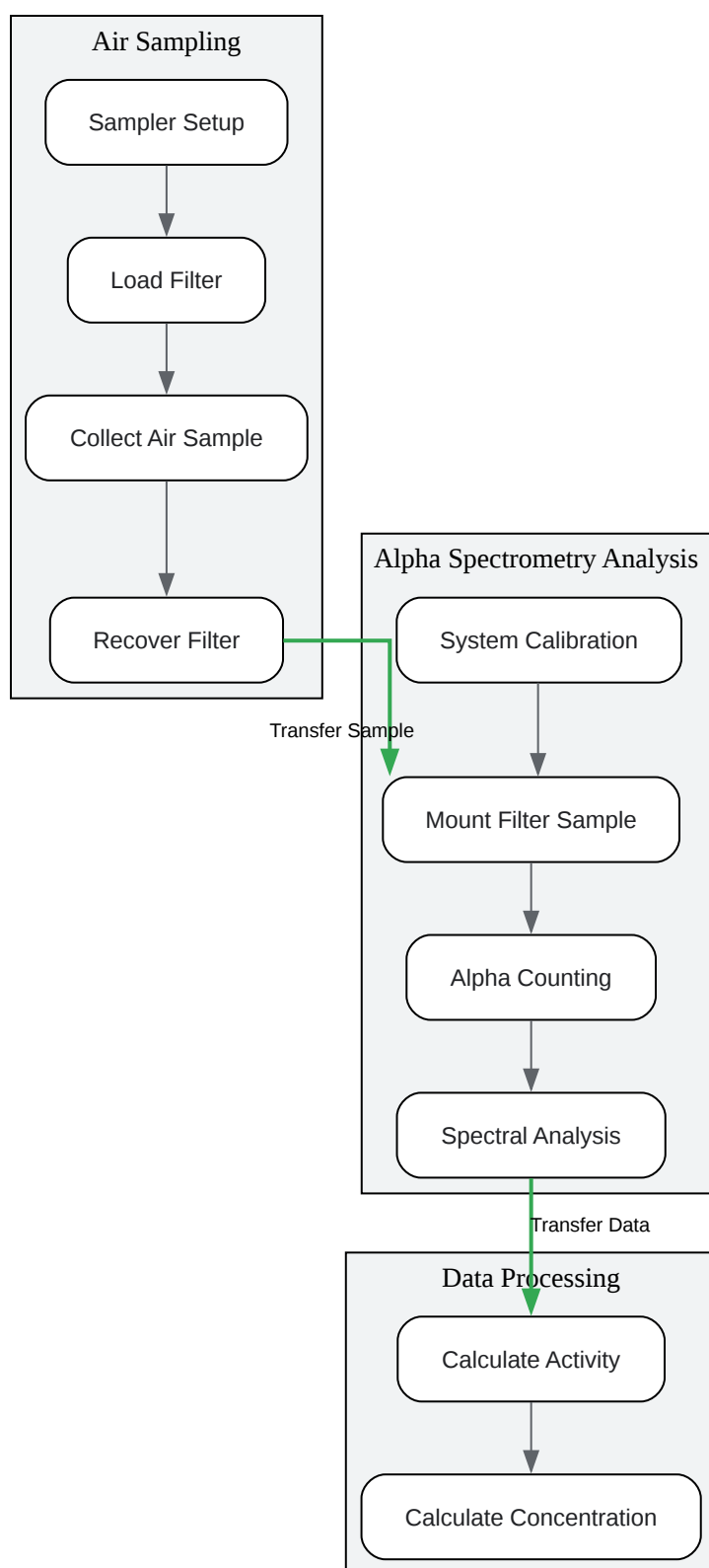
- Calculate the concentration of **Polonium-218** in the indoor air sample using the following formula:

$$\text{Concentration (Bq/m}^3\text{)} = \text{Activity (Bq)} / (\text{Flow Rate (m}^3\text{/s)} \times \text{Sampling Time (s)})$$

- Decay corrections may be necessary depending on the time elapsed between sampling and counting.

Experimental Workflow

The following diagram outlines the complete experimental workflow for the measurement of **Polonium-218** in indoor air samples.



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Figure 2: Experimental workflow for **Polonium-218** measurement.

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